

An In-depth Technical Guide to the Safe Handling of 4-(Bromomethyl)benzaldehyde

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Compound of Interest

Compound Name: 4-(Bromomethyl)benzaldehyde

Cat. No.: B112711

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For researchers, scientists, and drug development professionals, a thorough understanding of the safety and handling protocols for chemical reagents is paramount. This guide provides a comprehensive overview of the safety precautions for **4-(Bromomethyl)benzaldehyde**, a versatile bifunctional building block used in organic synthesis.

Physicochemical and Hazard Profile

4-(Bromomethyl)benzaldehyde (CAS No. 51359-78-5) is a crystalline powder with a molecular weight of 199.04 g/mol .^[1]^[2] It is recognized as a hazardous substance, primarily classified as corrosive and an irritant.^[2]

Table 1: Physicochemical Properties of **4-(Bromomethyl)benzaldehyde**

Property	Value	Source(s)
Molecular Formula	C8H7BrO	^[1] ^[2]
Molecular Weight	199.04 g/mol	^[1] ^[2]
Appearance	Pale lemon crystalline powder	^[1]
Melting Point	95 - 99 °C	^[1] ^[3]
Boiling Point	277.9±15.0 °C (Predicted)	^[1]
Density	1.524±0.06 g/cm3 (Predicted)	^[1]

Table 2: GHS Hazard Classification for 4-(Bromomethyl)benzaldehyde

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage
Specific target organ toxicity (single exposure)	3	May cause respiratory irritation

Source: PubChem, Fisher Scientific Safety Data Sheet[2][4][5]

Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory to ensure personal safety when handling 4-(Bromomethyl)benzaldehyde.

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or a face shield conforming to EN166 (EU) or NIOSH (US) standards.[4][6]	Protects against dust particles and chemical splashes that can cause serious eye damage.[6][7]
Skin Protection	Chemical-resistant gloves (e.g., Natural rubber), inspected before use. A complete suit protecting against chemicals or a lab coat should be worn.[6]	Prevents skin contact which can cause severe burns and irritation.[4][6] Contaminated clothing should be removed immediately and washed before reuse.[6]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator, particularly if exposure limits are exceeded or if irritation is experienced. A full-face respirator may be necessary. [4][6]	Protects against inhalation of dust which may cause respiratory tract irritation.[4][6]

Handling and Storage Protocols

A systematic approach to handling and storage is crucial to minimize exposure and maintain the integrity of the compound.

Experimental Workflow for Handling:

- Preparation: Work should be conducted in a well-ventilated area, preferably under a chemical fume hood.[4] Ensure that an eyewash station and safety shower are readily accessible.[4]
- Weighing and Transferring: When weighing and transferring the solid, do so carefully to avoid generating dust.[4][6] Use non-sparking tools and keep the compound away from sources of ignition.[8]

- **Post-Handling:** After use, thoroughly decontaminate the work surface. Remove and properly dispose of contaminated gloves and other disposable PPE. Always wash hands thoroughly with soap and water after handling.[6]

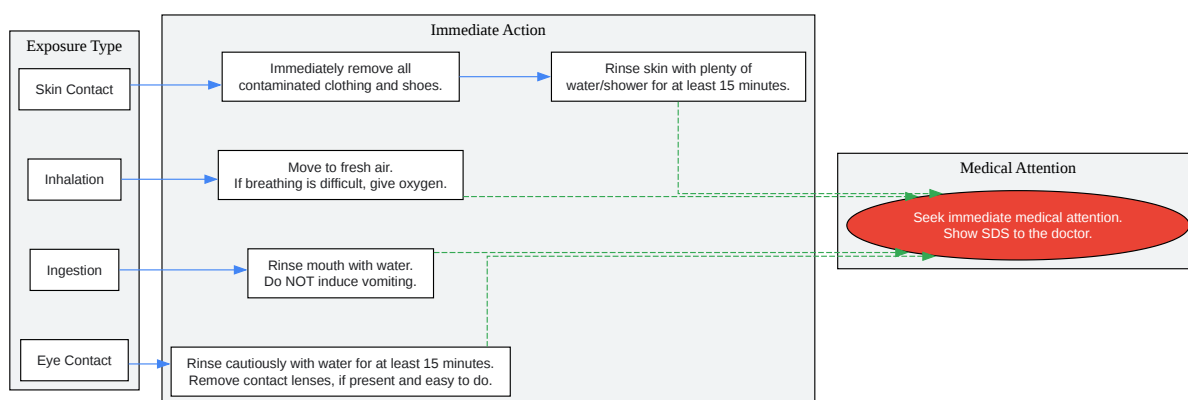
Storage:

Store **4-(Bromomethyl)benzaldehyde** in a tightly closed container in a cool, dry, and well-ventilated place, designated as a corrosives area.[4] It is sensitive to light, air, and moisture, so storage under an inert atmosphere (e.g., nitrogen or argon) at 2-8°C is recommended.[1][4] Incompatible materials to avoid include strong oxidizing agents and strong bases.[4]

Emergency Procedures

Immediate and appropriate responses to accidental exposure or release are critical.

The following diagram outlines the initial steps to be taken in case of accidental exposure.



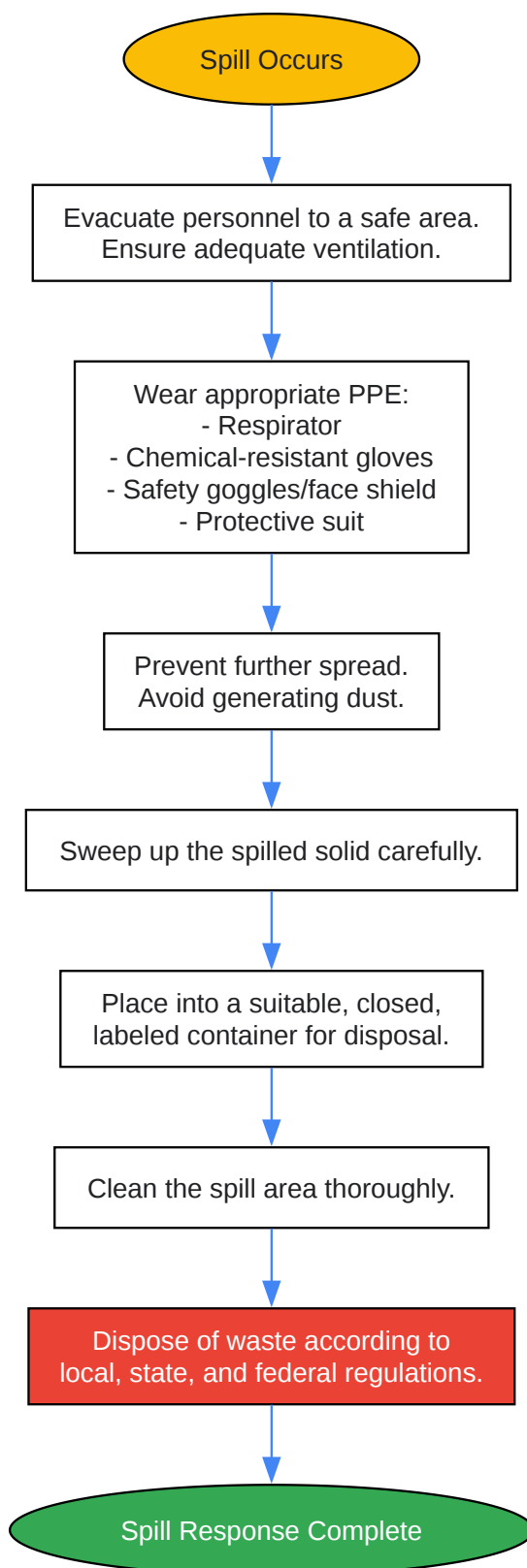
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Caption: First Aid Protocol for **4-(Bromomethyl)benzaldehyde** Exposure.

Detailed First Aid Protocols:

- Inhalation: If inhaled, remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[4] If breathing is difficult, oxygen should be administered by qualified personnel. Seek immediate medical attention.[4]
- Skin Contact: In case of skin contact, immediately take off all contaminated clothing.[4] Rinse the affected skin with large amounts of water and soap for at least 15 minutes.[4] Seek immediate medical attention as this chemical causes severe burns.[4]
- Eye Contact: If in eyes, rinse cautiously with water for several minutes.[4] Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes, keeping the eye wide open.[4][5] Immediate medical attention is required.[4][5]
- Ingestion: If swallowed, rinse the mouth thoroughly with water.[4] Do NOT induce vomiting.[4] Never give anything by mouth to an unconscious person.[8] Call a physician or poison control center immediately.[4][6]

In the event of a spill, a structured response is necessary to mitigate hazards.



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Caption: Workflow for Handling a Spill of **4-(Bromomethyl)benzaldehyde**.

Disposal Protocol:

Proper disposal of **4-(Bromomethyl)benzaldehyde** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.[6] Waste material must be disposed of in accordance with national and local regulations. It is recommended to leave the chemical in its original container and not mix it with other waste. Uncleaned containers should be handled as the product itself. The disposal should be carried out by an approved waste disposal plant.[4]

Firefighting Measures

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- **Specific Hazards:** The material may be combustible at high temperatures.[8] Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide, carbon dioxide, and hydrogen bromide.[4]
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[4]

By adhering to these safety and handling precautions, researchers can mitigate the risks associated with **4-(Bromomethyl)benzaldehyde** and ensure a safe laboratory environment. Always consult the most current Safety Data Sheet (SDS) for the product before use.

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